

Application Notes and Protocols for Dyrk1A-IN-4 Studies

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Compound of Interest

Compound Name: Dyrk1A-IN-4

Cat. No.: B12410713

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dyrk1A-IN-4 is a potent and orally active inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A). DYRK1A is a serine/threonine kinase implicated in a variety of cellular processes, including cell cycle regulation, neuronal development, and signal transduction.^{[1][2]} Its dysregulation is associated with several pathological conditions, including Down syndrome, Alzheimer's disease, and certain cancers.^{[1][3]} **Dyrk1A-IN-4** serves as a valuable chemical probe for investigating the biological functions of DYRK1A and as a potential starting point for therapeutic development. These application notes provide detailed protocols for in vitro and in vivo studies involving **Dyrk1A-IN-4**.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Dyrk1A-IN-4**, providing a quick reference for its potency and cellular effects.

Table 1: In Vitro Inhibitory Activity of **Dyrk1A-IN-4**

Target	IC50 (nM)	Assay Type	Cell Line	Reference
DYRK1A	2	Kinase Assay	-	MedchemExpress
DYRK2	6	Kinase Assay	-	MedchemExpress
DYRK1A pSer520 Autophosphorylation	28	Cellular Assay	U2OS	MedchemExpress

Table 2: Cellular Activity of **Dyrk1A-IN-4** in a 3D Tumor Sphere Model

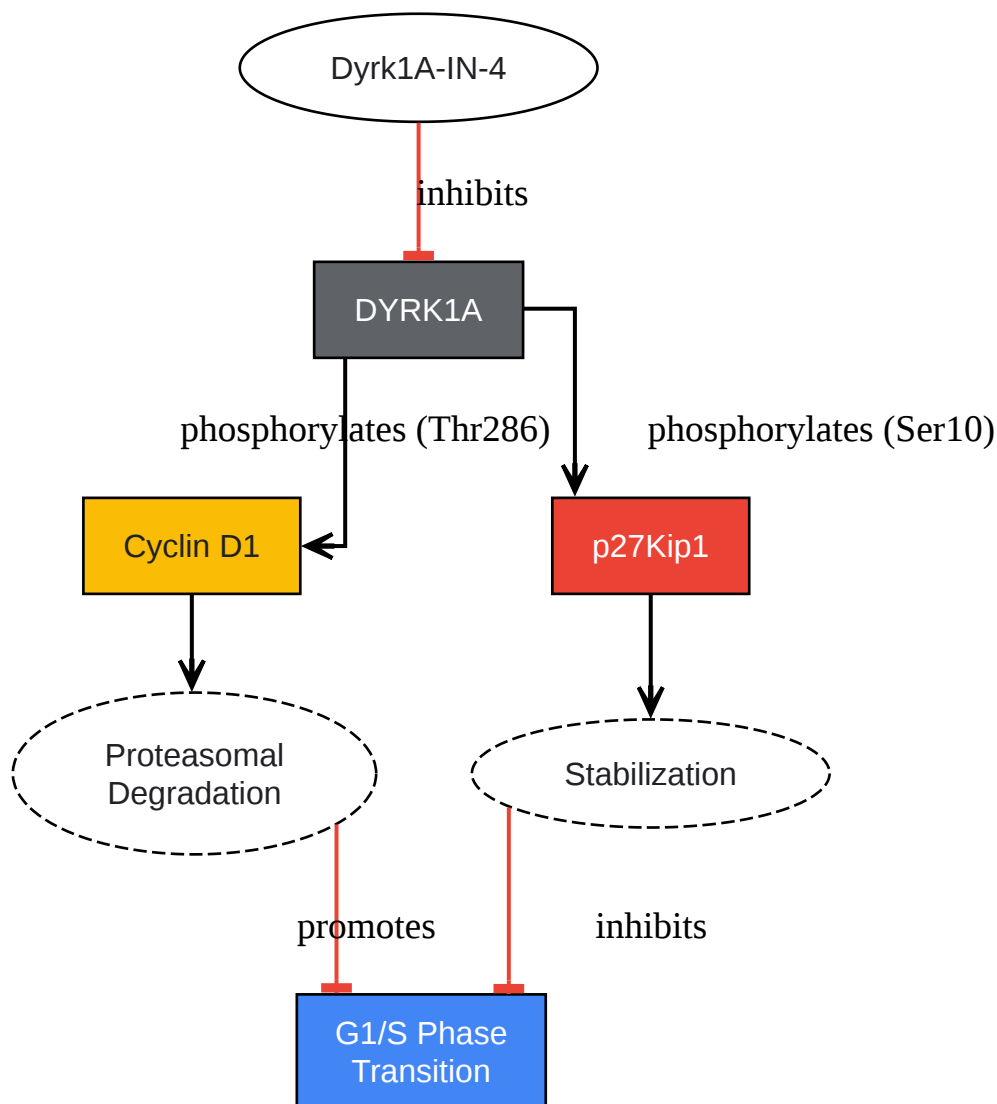
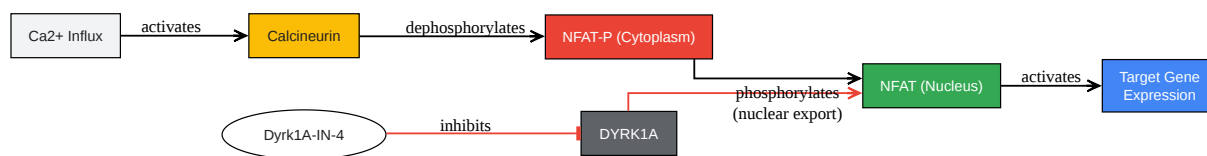
Cell Line	Cancer Type	IC50 (nM)	Reference
A2780	Ovarian Adenocarcinoma	13	MedchemExpress
SK-N-MC	Neuroblastoma	31	MedchemExpress
C-33A	Cervical Squamous Cell Carcinoma	21	MedchemExpress

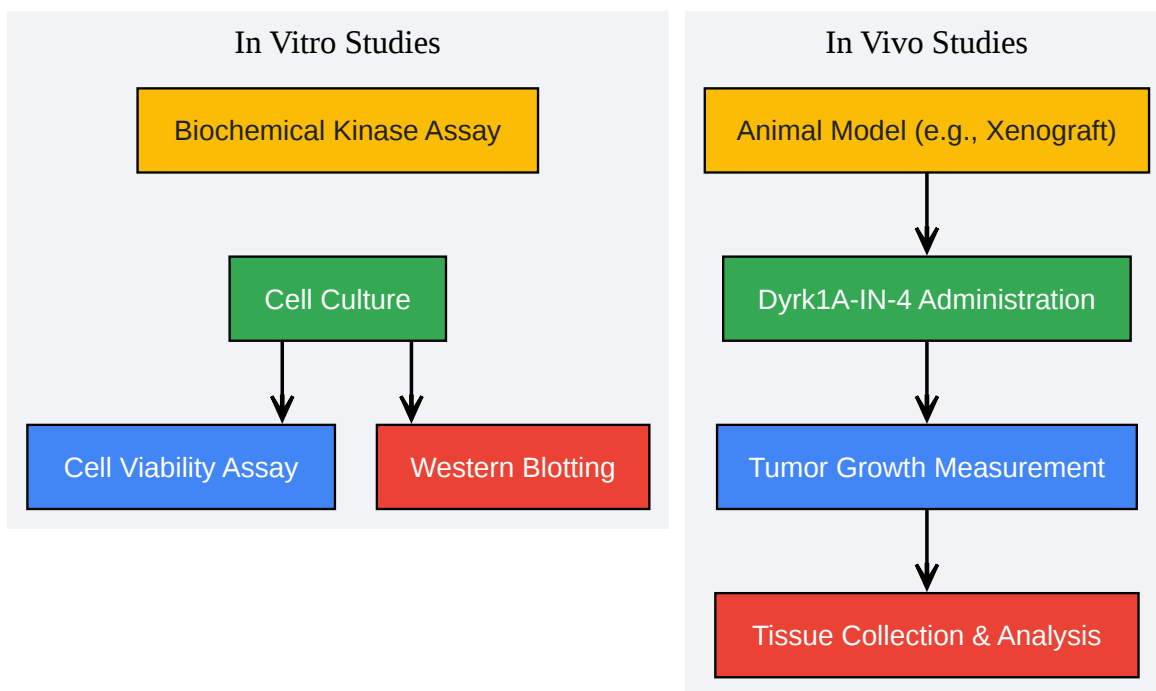
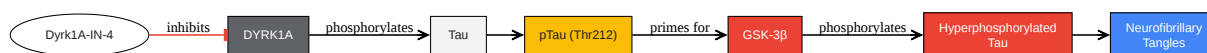
Signaling Pathways

DYRK1A is a key regulator of multiple signaling pathways. **Dyrk1A-IN-4** can be used to probe the roles of DYRK1A in these pathways.

DYRK1A and NFAT Signaling

DYRK1A phosphorylates Nuclear Factor of Activated T-cells (NFAT) transcription factors, leading to their nuclear export and inactivation.^{[4][5]} Inhibition of DYRK1A by **Dyrk1A-IN-4** can, therefore, promote NFAT nuclear translocation and activation of target genes.





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